

Technical Monograph: Anthelvencin B – Chemical Identity and Structural Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Anthelvencin B*

CAS No.: *11011-26-0*

Cat. No.: *B12656567*

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Executive Summary

Anthelvencin B is a pyrrole-amidine antibiotic and a minor metabolite of the *Streptomyces venezuelae* fermentation complex. Historically overshadowed by its methylated analog, Anthelvencin A, the structural identity of **Anthelvencin B** was definitively revised and clarified in 2020. It functions as a DNA minor groove binder, exhibiting anthelmintic and antibacterial properties by inhibiting nucleic acid synthesis. This guide provides a rigorous technical breakdown of its chemical identifiers, revised structural elucidation, and isolation protocols for research applications.

Part 1: Chemical Identity & Nomenclature

The following identifiers distinguish **Anthelvencin B** from its analogs (A and C) within the biosynthetic cluster. Note that historical literature often conflates the "Anthelvencin complex" (CAS 11011-26-0) with its individual components.

Identifier	Value / Description	Notes
Common Name	Anthelvencin B	
CAS Registry Number	11011-26-0 (Complex)	Often used for the mixture; distinct CAS for pure B is not widely indexed. Anthelvencin A is 58616-25-4. [1]
Chemical Formula	C ₁₈ H ₂₃ N ₉ O ₃	Confirmed by HRMS (Aubry et al., 2020) [1] .
Exact Mass	413.1924 Da	[M+H] ⁺ observed at m/z 414.1998 [1] .
Molecular Weight	~413.44 g/mol	
Chemical Class	Pyrrole-amidine antibiotic	Structurally related to Distamycin and Congocidine.
Structural Relationship	Des-N-methyl-Anthelvencin A	Lacks the N-methyl group present on the pyrrole ring of Anthelvencin A.

Part 2: Structural Elucidation & Physicochemical Properties

The "Revised" Structure (2020)

For decades, the placement of the methyl group in Anthelvencin A (and consequently the lack thereof in B) was ambiguous. In 2020, Aubry et al. utilized 2D-NMR and biosynthetic gene cluster analysis to revise the structure.

- Anthelvencin A (C₁₉H₂₅N₉O₃): Contains an N-methyl group on the first pyrrole ring (the "A" ring).
- **Anthelvencin B** (C₁₈H₂₃N₉O₃): The des-methyl analog. It lacks the N-methylation on the pyrrole ring, consisting of a 4-aminopyrrole-2-carboxylic acid unit linked to a dihydro-pyrrole head group and a terminal amidine.

- Anthelvencin C ($C_{20}H_{27}N_9O_3$): A newly discovered di-methylated analog.

Physicochemical Characteristics[1][2][3]

- Solubility: Soluble in water and lower alcohols (methanol, ethanol); insoluble in non-polar solvents (hexane, chloroform).
- Stability: Stable in acidic aqueous solutions; susceptible to hydrolysis in strong alkaline conditions due to the amide linkages.
- UV Absorption: Characteristic absorption maxima at ~235 nm and ~296 nm, typical of the pyrrole-amide chromophore.

Part 3: Mechanism of Action (Biological Profile)

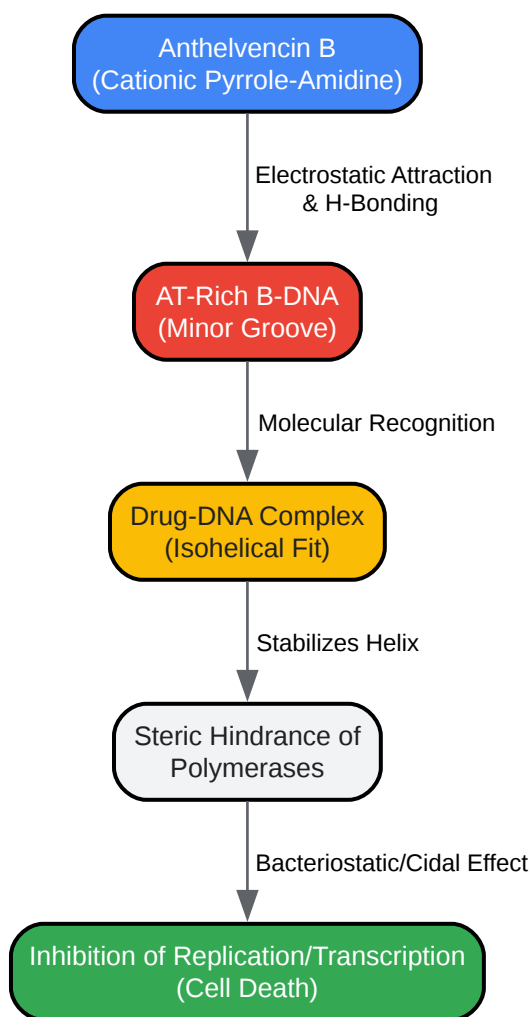
Anthelvencin B acts as a DNA Minor Groove Binder. Its crescent-shaped, cationic structure allows it to fit snugly into the minor groove of B-DNA, specifically targeting AT-rich sequences.

Mechanistic Pathway

The binding is driven by:

- Hydrogen Bonding: Amide NH groups of the antibiotic form hydrogen bonds with N3 of adenine and O2 of thymine.
- Electrostatic Interactions: The terminal cationic amidine group interacts with the negatively charged DNA phosphate backbone.
- Van der Waals Forces: The pyrrole rings stack against the walls of the minor groove.

This binding stabilizes the DNA helix, preventing strand separation and sterically hindering DNA polymerase and RNA polymerase, thereby arresting replication and transcription.



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Figure 1: Mechanism of Action illustrating the binding of **Anthelvencin B** to the DNA minor groove, leading to inhibition of macromolecular synthesis.

Part 4: Isolation & Purification Protocols

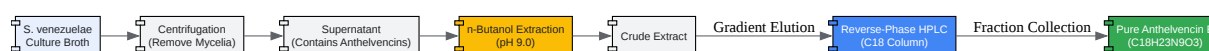
The isolation of **Anthelvencin B** requires separating it from the structurally similar Anthelvencin A and C. The following protocol is based on the optimized workflow for *Streptomyces venezuelae*.

Experimental Workflow

Strain: *Streptomyces venezuelae* ATCC 14583. Fermentation: Aerobic culture in M15 medium (glucose, peptone, beef paste) or similar ISP media.

Step-by-Step Protocol

- Inoculation: Inoculate spores into 50 mL of seed medium and incubate at 30°C, 180 rpm for 24-48 hours.
- Production Culture: Transfer seed culture (5%) to production medium (e.g., 20 L scale). Ferment for 72-96 hours.
- Clarification: Centrifuge culture broth (4000 x g, 20 min) to remove mycelia. Retain the supernatant.
- Extraction:
 - Adjust supernatant pH to 9.0.
 - Extract with n-butanol (1:1 v/v).
 - Concentrate the organic phase in vacuo to dryness.
- Purification (HPLC):
 - Resuspend crude extract in water/methanol.
 - Column: C18 Reverse-Phase (e.g., Phenomenex Luna, 5 μ m).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: 5% B to 50% B over 20 minutes.
 - Detection: UV at 296 nm.
 - Collection: **Anthelvencin B** elutes slightly earlier than Anthelvencin A due to lower hydrophobicity (lack of methyl group).



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Figure 2: Isolation workflow for **Anthelvencin B** from *Streptomyces venezuelae* fermentation broth.

References

- Aubry, C., et al. (2020). "Revised Structure of Anthelvencin A and Characterization of the **Anthelvencin B** Biosynthetic Gene Cluster." ACS Chemical Biology, 15(4), 945–951. [Link](#)
- Probst, G. W., et al. (1965). "Anthelvencins, New Antibiotics with Anthelmintic Properties." Antimicrobial Agents and Chemotherapy, 5, 789–795. [Link](#)
- BenchChem. (n.d.). "Structure-Activity Relationship of Anthelvencin A Analogs." [Link](#)

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Sources

- 1. Anthelvencin A | C₁₉H₂₅N₉O₃ | CID 202542 - PubChem [pubchem.ncbi.nlm.nih.gov]
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